

# An In-Depth Technical Guide to Benzyl 4-methylnicotinate

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## Compound of Interest

Compound Name: *Benzyl 4-methylnicotinate*

CAS No.: 164464-66-8

Cat. No.: B3367201

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A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed technical overview of **Benzyl 4-methylnicotinate**, a nicotinic acid derivative of significant interest in pharmaceutical and cosmetic research. Due to the limited availability of direct literature on this specific ester, this document synthesizes information from established chemical principles and data from closely related compounds to offer a robust and scientifically grounded resource. We will delve into its core molecular attributes, a plausible and detailed synthesis protocol, and its potential applications, all supported by authoritative references.

## Core Molecular and Physical Properties

**Benzyl 4-methylnicotinate** is the benzyl ester of 4-methylnicotinic acid. The introduction of a methyl group at the 4-position of the pyridine ring distinguishes it from the more commonly known benzyl nicotinate, influencing its steric and electronic properties.

## Molecular Formula and Weight

The chemical structure of **Benzyl 4-methylnicotinate** is formed by the esterification of 4-methylnicotinic acid with benzyl alcohol. This leads to the following molecular characteristics:

- Chemical Formula:  $C_{14}H_{13}NO_2$
- Molecular Weight: 227.26 g/mol

These fundamental properties are crucial for stoichiometric calculations in synthesis, as well as for analytical characterization techniques such as mass spectrometry.

## Structural Representation

Caption: Chemical structure of **Benzyl 4-methylnicotinate**.

## Predicted Physicochemical Properties

While experimental data for **Benzyl 4-methylnicotinate** is not readily available, its properties can be inferred from its constituent parts and related molecules. It is expected to be a liquid or a low-melting solid at room temperature, with limited solubility in water but good solubility in organic solvents like ethanol, and dimethyl sulfoxide (DMSO)[1].

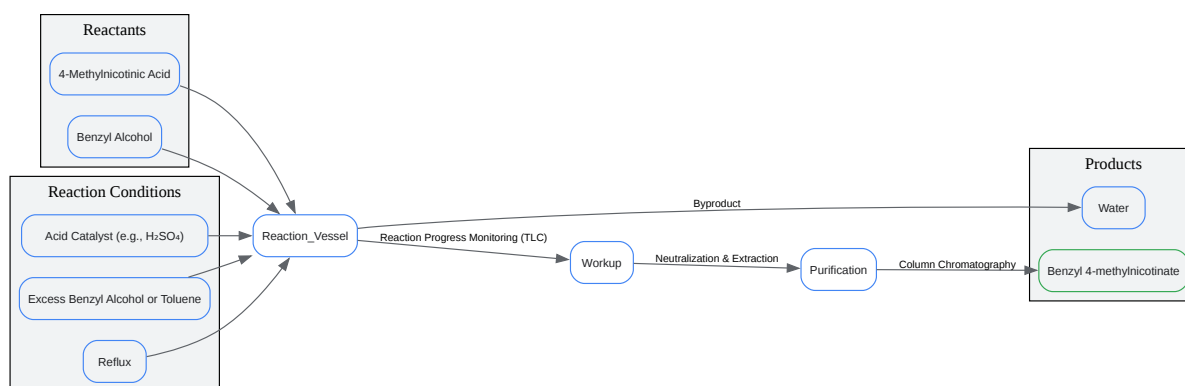
Property	Predicted Value
Molecular Formula	$C_{14}H_{13}NO_2$
Molecular Weight	227.26 g/mol
Physical State	Liquid or low-melting solid
Solubility	Poor in water, good in organic solvents

## Synthesis of Benzyl 4-methylnicotinate: A Detailed Protocol

The most direct and classical approach for synthesizing **Benzyl 4-methylnicotinate** is the Fischer-Speier esterification of 4-methylnicotinic acid with benzyl alcohol, using a strong acid catalyst. This method is widely applicable for the preparation of esters from carboxylic acids and alcohols.[2][3][4]

## Reaction Principle

The Fischer-Speier esterification is a reversible, acid-catalyzed nucleophilic acyl substitution. The acid protonates the carbonyl oxygen of the carboxylic acid, increasing its electrophilicity. The alcohol then acts as a nucleophile, attacking the carbonyl carbon. Subsequent proton transfers and elimination of a water molecule yield the ester.



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Caption: Workflow for the synthesis of **Benzyl 4-methylnicotinate**.

## Step-by-Step Experimental Protocol

Materials:

- 4-Methylnicotinic acid
- Benzyl alcohol (reagent grade, anhydrous)

- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Toluene (optional, for azeotropic removal of water)
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ethyl acetate and hexane for chromatography
- Round-bottom flask
- Reflux condenser
- Dean-Stark trap (if using toluene)
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 4-methylnicotinic acid (1 equivalent) and an excess of benzyl alcohol (3-5 equivalents), which also serves as the solvent. Alternatively, use a smaller excess of benzyl alcohol (1.5-2 equivalents) in a solvent like toluene, and equip the apparatus with a Dean-Stark trap to remove water as it forms.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (approximately 5% of the moles of the carboxylic acid) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain it at this temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) by observing the disappearance of the starting carboxylic acid.

- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. Dilute the mixture with ethyl acetate and transfer it to a separatory funnel.
- **Neutralization:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted carboxylic acid), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by silica gel column chromatography, typically using a gradient of ethyl acetate in hexane as the eluent, to obtain pure **Benzyl 4-methylnicotinate**.

## Potential Applications and Biological Significance

While specific studies on **Benzyl 4-methylnicotinate** are limited, its potential applications can be extrapolated from the known properties of nicotinic acid derivatives and other nicotines.

### Vasodilatory and Anti-inflammatory Properties

Nicotinic acid and its esters are well-known for their vasodilatory effects, which can increase blood flow to the skin.<sup>[5][6]</sup> This property is utilized in topical formulations to enhance the delivery of other active ingredients and to treat certain skin conditions. Furthermore, derivatives of nicotinic acid have shown anti-inflammatory and analgesic properties.<sup>[7]</sup> 4-Methylnicotinic acid itself has been reported to possess anti-inflammatory, antimicrobial, and antioxidant properties.<sup>[1]</sup>

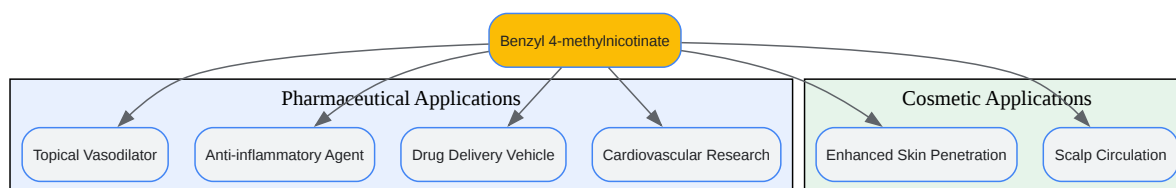
### Role in Drug Delivery

The esterification of nicotinic acid can modulate its pharmacokinetic properties, potentially creating prodrugs with improved skin penetration or altered release profiles. Benzyl esters are a common chemical modification in drug design to enhance lipophilicity and membrane permeability.

### Potential in Cardiovascular and Metabolic Research

Pharmacological doses of nicotinic acid are known to have beneficial effects on lipid profiles, including lowering LDL cholesterol and triglycerides while raising HDL cholesterol.<sup>[8][9][10]</sup> The

investigation of novel nicotinic acid derivatives, such as **Benzyl 4-methylnicotinate**, could be a promising avenue for developing new therapeutics for dyslipidemia and cardiovascular diseases.



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Caption: Potential applications of **Benzyl 4-methylnicotinate**.

## Safety and Handling

As with any chemical compound, proper safety precautions should be observed when handling **Benzyl 4-methylnicotinate**. Based on the data for related compounds, it should be handled in a well-ventilated area, and personal protective equipment (gloves, safety glasses) should be worn.[1]

## Conclusion

**Benzyl 4-methylnicotinate** represents an interesting, albeit understudied, derivative of nicotinic acid. This guide has provided a comprehensive overview of its deduced molecular properties, a detailed and practical synthesis protocol, and a discussion of its potential applications based on established scientific principles and data from analogous compounds. It is our hope that this technical resource will serve as a valuable starting point for researchers and drug development professionals interested in exploring the potential of this and other novel nicotinic acid derivatives.

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